

Chemical and Physical Properties of 5-Methoxycanthin-6-one

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Compound of Interest

Compound Name: 5-Methoxycanthin-6-one

Cat. No.: B084850

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A summary of the key chemical and physical properties of **5-Methoxycanthin-6-one** is presented below. This data is essential for handling and characterization of the compound.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₀ N ₂ O ₂	[2]
Molecular Weight	250.25 g/mol	[2]
Appearance	Solid	[2]
Melting Point	243 - 244 °C	[2]

Solubility Data for 5-Methoxycanthin-6-one

The solubility of **5-Methoxycanthin-6-one** in various solvents is a critical parameter for developing a successful recrystallization protocol. The following table summarizes the known solubility characteristics.

Solvent	Solubility	Reference
95% Ethanol	Recrystallization is effective, yielding colorless needles.	[3]
Methanol	A related compound, 4-methoxy-5-hydroxycanthin-6-one, is soluble.	[4]
Dimethyl Sulfoxide (DMSO)	Soluble.	[5][6]
Chloroform	Soluble.	[6]
Dichloromethane	Soluble.	[6]
Ethyl Acetate	Soluble.	[6]
Acetone	Soluble.	[6]
Aqueous Solutions	Poorly soluble, a common characteristic of canthin-6-one alkaloids.	[1]

Experimental Protocol: Recrystallization of 5-Methoxycanthin-6-one

This protocol details the procedure for the purification of **5-Methoxycanthin-6-one** using 95% ethanol as the recrystallization solvent.

Materials and Equipment:

- Crude **5-Methoxycanthin-6-one**
- 95% Ethanol (EtOH)
- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar

- Condenser (optional, to prevent solvent evaporation)
- Fluted filter paper
- Glass funnel
- Buchner funnel and flask
- Vacuum source
- Spatula
- Watch glass
- Drying oven or desiccator

Procedure:

- Dissolution:
 - Place the crude **5-Methoxycanthin-6-one** into an Erlenmeyer flask with a magnetic stir bar.
 - Add a minimal amount of 95% ethanol to the flask.
 - Gently heat the mixture on a hot plate with stirring. Add more 95% ethanol portion-wise until the **5-Methoxycanthin-6-one** is completely dissolved. Avoid adding an excessive amount of solvent to ensure a good yield.
- Hot Filtration (if necessary):
 - If insoluble impurities are present, perform a hot filtration.
 - Preheat a second Erlenmeyer flask and a glass funnel containing fluted filter paper on the hot plate.
 - Quickly pour the hot, saturated solution through the preheated filtration setup to remove insoluble impurities. This step should be done rapidly to prevent premature crystallization.

- Crystallization:
 - Allow the hot, clear solution to cool slowly to room temperature. Covering the flask with a watch glass will prevent contamination and slow down the cooling process, which encourages the formation of larger, purer crystals.
 - For maximum yield, the flask can be subsequently placed in an ice bath to further decrease the solubility of the compound.
- Crystal Collection:
 - Collect the formed crystals by vacuum filtration using a Buchner funnel.
 - Wash the crystals with a small amount of ice-cold 95% ethanol to remove any remaining soluble impurities.
- Drying:
 - Dry the purified crystals on a watch glass in a drying oven at a temperature well below the melting point (e.g., 60-80 °C) or in a desiccator under vacuum until a constant weight is achieved.

Experimental Workflow Diagram



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Caption: Workflow for the recrystallization of **5-Methoxycanthin-6-one**.

Safety Precautions

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.
- Ethanol is flammable; avoid open flames and use a hot plate for heating.
- Handle hot glassware with appropriate tongs or heat-resistant gloves.

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